

# Technical Guide: Safety and Handling of 2,1,3-Benzoxadiazole-5-carbaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,1,3-Benzoxadiazole-5-carbaldehyde

Cat. No.: B1272958

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling procedures for **2,1,3-Benzoxadiazole-5-carbaldehyde** (CAS No. 32863-33-5). The information is intended to support researchers, scientists, and professionals in the drug development field in ensuring a safe laboratory environment.

## Chemical Identification and Physical Properties

| Property          | Value   |
|-------------------|---|
| Chemical Name     | 2,1,3-Benzoxadiazole-5-carbaldehyde                         |
| Synonyms          | Benzo[c][1][2][3]oxadiazole-5-carbaldehyde                  |
| CAS Number        | 32863-33-5  |
| Molecular Formula | C <sub>7</sub> H <sub>4</sub> N <sub>2</sub> O <sub>2</sub> |
| Molecular Weight  | 148.12 g/mol  |
| Physical Form     | Solid[4]  |
| Melting Point     | 58°C[4]   |
| Density           | 1.4 g/cm <sup>3</sup> [4]                                   |
| Refractive Index  | 1.67[4]   |

## Hazard Identification and Classification

**2,1,3-Benzoxadiazole-5-carbaldehyde** is classified as a hazardous substance. The following table summarizes its GHS classification and associated hazard statements.

| GHS Classification  | Hazard Statement  |
|---|---|
| Skin Corrosion/Irritation, Category 2   | H315: Causes skin irritation. <a href="#">[4]</a>           |
| Serious Eye Damage/Eye Irritation, Category 2                                     | H319: Causes serious eye irritation. <a href="#">[4]</a>    |
| Specific Target Organ Toxicity — Single Exposure, Category 3 (Respiratory System) | H335: May cause respiratory irritation. <a href="#">[4]</a> |

Signal Word: Warning[\[4\]](#)

GHS Pictograms:

-  alt text

## Precautionary Measures and Personal Protective Equipment (PPE)

Adherence to the following precautionary statements is crucial for the safe handling of this compound.

| Category           | Precautionary Statement Code | Precautionary Statement  |
|--------------------|------------------------------|--|
| Prevention         | P261                         | Avoid breathing dust/fume/gas/mist/vapors/spray. <a href="#">[4]</a>   |
| P264               |                              | Wash skin thoroughly after handling. <a href="#">[4]</a>   |
| P271               |                              | Use only outdoors or in a well-ventilated area. <a href="#">[4]</a>  |
| P280               |                              | Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[4]</a>   |
| Response           | P302 + P352                  | IF ON SKIN: Wash with plenty of soap and water. <a href="#">[4]</a>  |
| P304 + P340        |                              | IF INHALED: Remove person to fresh air and keep comfortable for breathing. <a href="#">[4]</a>   |
| P305 + P351 + P338 |                              | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[4]</a> |
| P312               |                              | Call a POISON CENTER/doctor if you feel unwell. <a href="#">[4]</a>  |
| P321               |                              | Specific treatment (see supplemental first aid instructions on this label). <a href="#">[4]</a>  |
| P332 + P313        |                              | If skin irritation occurs: Get medical advice/attention. <a href="#">[4]</a>   |

|             |   |  |
|-------------|---|--|
| P337 + P313 | If eye irritation persists: Get medical advice/attention. <a href="#">[4]</a> |  |
| P362        | Take off contaminated clothing and wash before reuse. <a href="#">[4]</a>     |  |
| Storage     | P403 + P233   | Store in a well-ventilated place. Keep container tightly closed. <a href="#">[4]</a>   |
| P405        | Store locked up. <a href="#">[4]</a>  |  |
| Disposal    | P501  | Dispose of contents/container to an approved waste disposal plant. <a href="#">[4]</a> |

#### Recommended Personal Protective Equipment (PPE):

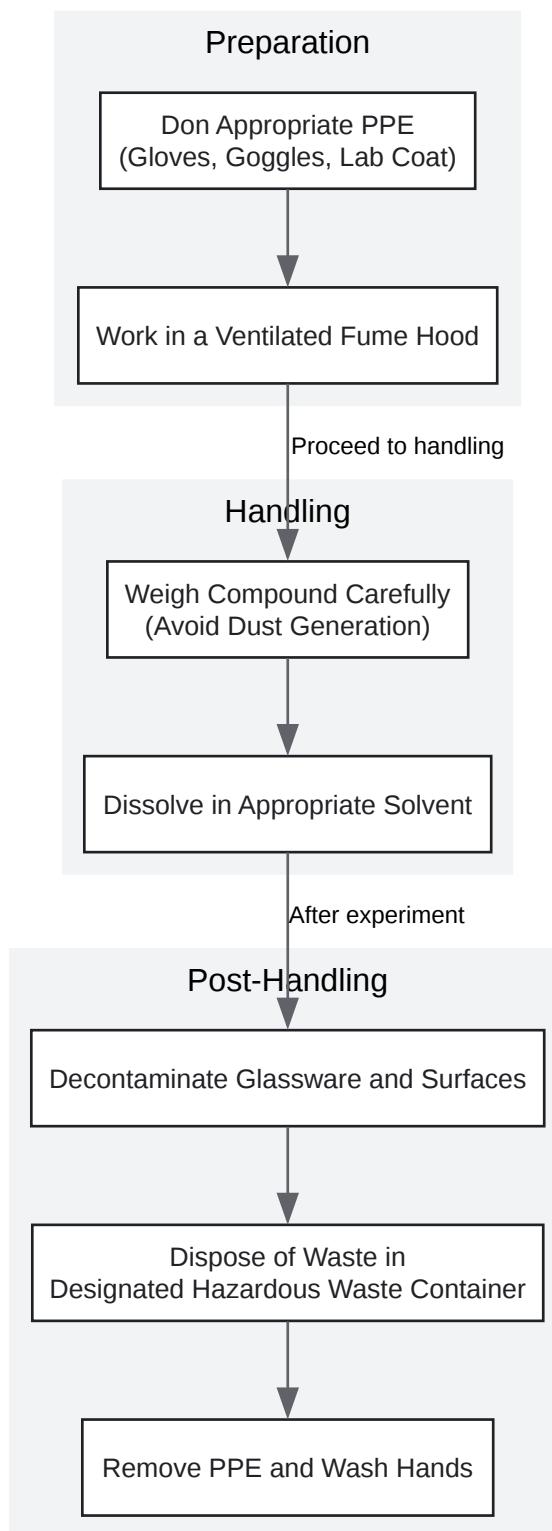
- Eye/Face Protection: Chemical safety goggles and/or a face shield are required where splashing is possible.
- Skin Protection:
  - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
  - Body Protection: A lab coat or other protective clothing should be worn.
- Respiratory Protection: If dusts are generated, a NIOSH-approved respirator for dusts should be used.

## Experimental Protocols: Safe Handling and Storage

The following protocols outline the recommended procedures for handling and storing **2,1,3-Benzoxadiazole-5-carbaldehyde** in a laboratory setting.

### General Handling Workflow

The following diagram illustrates the standard workflow for safely handling **2,1,3-Benzoxadiazole-5-carbaldehyde**.



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Caption: Workflow for Safe Handling of **2,1,3-Benzoxadiazole-5-carbaldehyde**.

## Storage Protocol

- Store in a cool, dry, and well-ventilated area.[4]
- Keep the container tightly closed.[4]
- Store locked up.[4]
- Recommended long-term storage is at 2-8°C.[4]
- Store away from incompatible materials such as strong oxidizing agents.

## First-Aid and Emergency Procedures

In the event of exposure, follow these first-aid measures and emergency procedures.

| Exposure Route | First-Aid Measures   |
|----------------|--|
| Inhalation     | Remove the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5]  |
| Skin Contact   | Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[5]   |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5] |
| Ingestion      | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[5]  |

## Fire-Fighting Measures

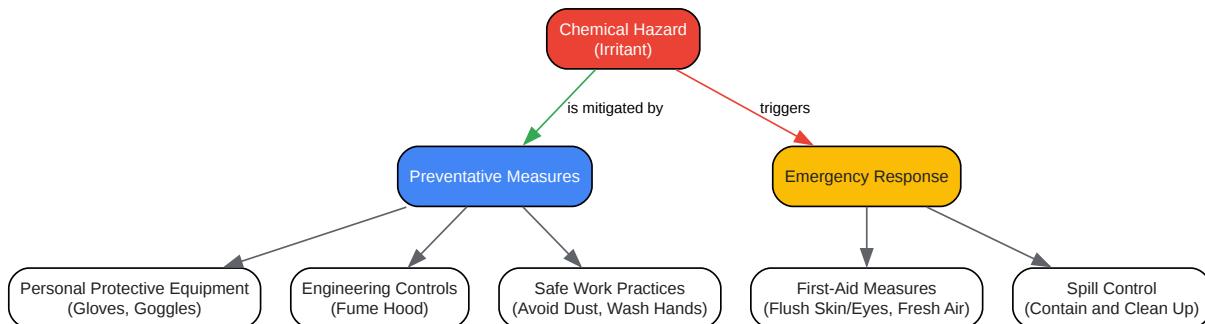
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Emits toxic fumes under fire conditions, including carbon oxides and nitrogen oxides.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 3). Avoid breathing dust and contact with the substance.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.

## Logical Relationships in Hazard Mitigation

The following diagram illustrates the relationship between hazards, preventative measures, and emergency responses.



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Caption: Hazard Mitigation Strategy for **2,1,3-Benzoxadiazole-5-carbaldehyde**.

This technical guide is intended to provide essential safety and handling information. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most current and comprehensive information. It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical.

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## References

- 1. ehs.oregonstate.edu [ehs.oregonstate.edu]
- 2. combi-blocks.com [combi-blocks.com]
- 3. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 4. 32863-33-5 2,1,3-Benzoxadiazole-5-carbaldehyde AKSci Y8734 [aksci.com]
- 5. ehs.com [ehs.com]
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